

# An In-depth Technical Guide to 4-(Pentyloxy)-4'-biphenylcarboxylic acid

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## Compound of Interest

Compound Name:	4-(Pentyloxy)-4'-biphenylcarboxylic acid
Cat. No.:	B1601136

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CAS Number: 59748-15-1

This guide provides a comprehensive technical overview of **4-(Pentyloxy)-4'-biphenylcarboxylic acid**, a significant organic compound with applications in materials science and drug discovery. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into its synthesis, characterization, and potential applications.

## Introduction: The Significance of Alkoxy-Substituted Biphenyls

Biphenyl derivatives are a cornerstone in organic chemistry, forming the structural basis for a wide range of pharmacologically active compounds and advanced materials.<sup>[1][2]</sup> The introduction of functional groups, such as a carboxylic acid and an alkoxy chain, onto the biphenyl scaffold, as seen in **4-(Pentyloxy)-4'-biphenylcarboxylic acid**, dramatically influences the molecule's physicochemical properties and biological activity. The carboxylic acid group, in particular, can enhance the hydrophilicity and polarity of molecules, which is a critical factor in drug design and bioavailability.<sup>[2]</sup>

The pentyloxy group, a five-carbon alkoxy chain, imparts a degree of lipophilicity and can influence the molecule's ability to self-assemble, a key characteristic for its application in liquid crystals.<sup>[3]</sup> This unique combination of a polar carboxylic acid and a nonpolar alkoxy chain on a

rigid biphenyl core makes **4-(Pentyloxy)-4'-biphenylcarboxylic acid** a molecule of considerable interest.

## Physicochemical Properties

The fundamental properties of **4-(Pentyloxy)-4'-biphenylcarboxylic acid** are summarized in the table below. These characteristics are essential for its handling, formulation, and application.

Property	Value
CAS Number	59748-15-1
Molecular Formula	C <sub>18</sub> H <sub>20</sub> O <sub>3</sub> <sup>[4][5]</sup>
Molecular Weight	284.35 g/mol <sup>[4][6]</sup>
Synonyms	4'-(Pentyloxy)-[1,1'-biphenyl]-4-carboxylic acid, 4-(4-pentyloxyphenyl)benzoic acid <sup>[4][7]</sup>
LogP	4.62080 <sup>[4]</sup>
PSA (Polar Surface Area)	46.53000 Å <sup>2</sup> <sup>[4]</sup>

## Synthesis of **4-(Pentyloxy)-4'-biphenylcarboxylic acid**

The most common and efficient synthesis of **4-(Pentyloxy)-4'-biphenylcarboxylic acid** involves the Williamson ether synthesis. This method utilizes 4'-hydroxy-4-biphenylcarboxylic acid and 1-bromopentane as precursors.<sup>[6][8]</sup> The hydroxyl group of the biphenyl derivative is deprotonated by a base to form a phenoxide, which then acts as a nucleophile, attacking the electrophilic carbon of the 1-bromopentane.

## Experimental Protocol: Williamson Ether Synthesis

This protocol outlines a standard laboratory procedure for the synthesis of **4-(Pentyloxy)-4'-biphenylcarboxylic acid**.

Materials:

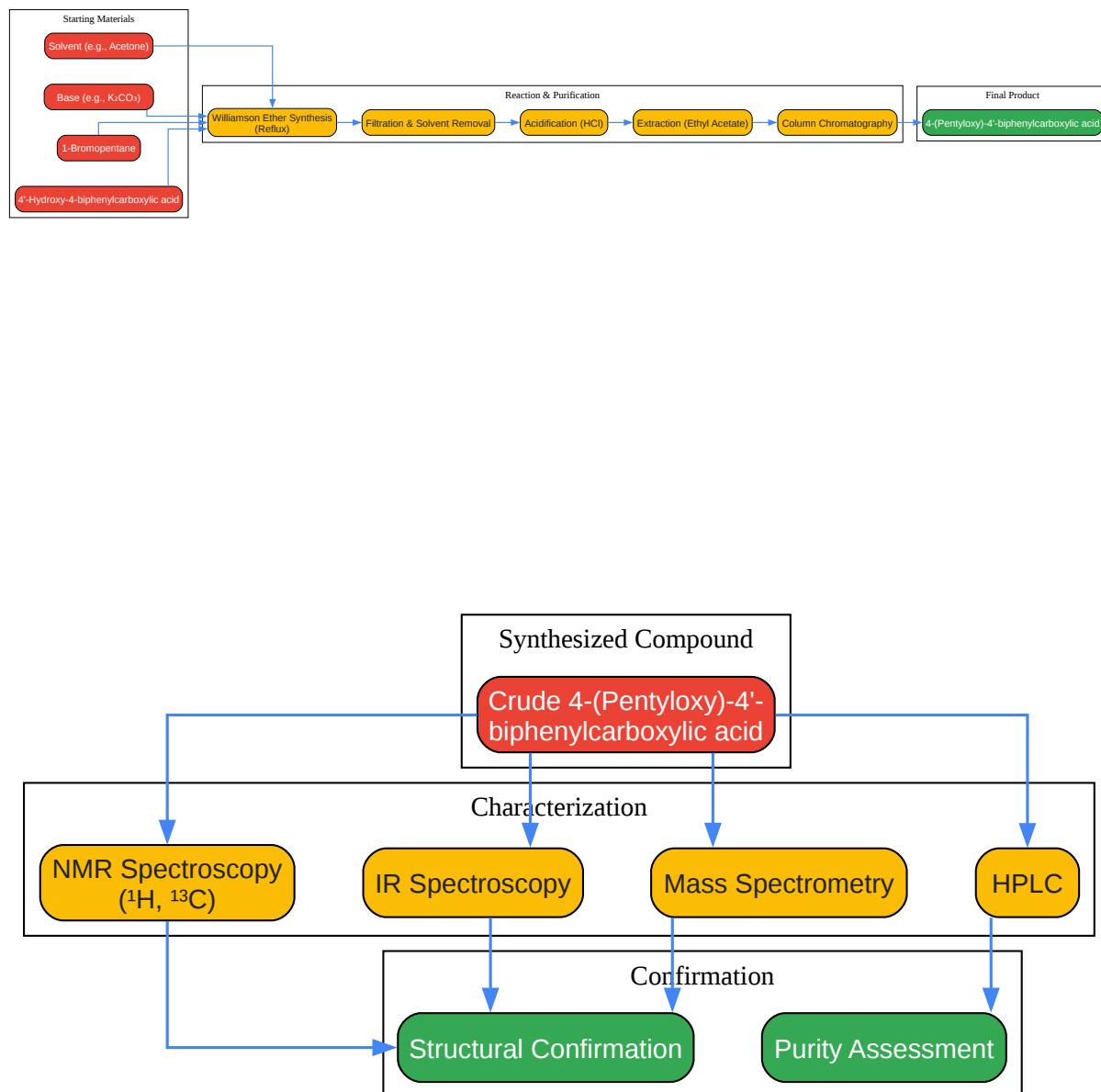
- 4'-Hydroxy-4-biphenylcarboxylic acid
- 1-Bromopentane
- Potassium Carbonate ( $K_2CO_3$ ) or another suitable base
- Acetone or Dimethylformamide (DMF) as solvent
- Hydrochloric acid (HCl) for acidification
- Ethyl acetate for extraction
- Anhydrous Sodium Sulfate ( $Na_2SO_4$ ) for drying
- Silica gel for column chromatography

#### Step-by-Step Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4'-hydroxy-4-biphenylcarboxylic acid in a suitable solvent like acetone or DMF.
- Addition of Base: Add an excess of a base, such as potassium carbonate, to the solution. The base will deprotonate the hydroxyl group.
- Addition of Alkyl Halide: Add 1-bromopentane to the reaction mixture. The amount should be in slight excess relative to the 4'-hydroxy-4-biphenylcarboxylic acid.
- Reflux: Heat the reaction mixture to reflux and maintain it for several hours (typically 4-16 hours), monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Solvent Removal: Evaporate the solvent under reduced pressure.
- Acidification: Dissolve the residue in water and acidify with dilute hydrochloric acid to a pH of 3-4. This will protonate the carboxylic acid, causing the product to precipitate.

- Extraction: Extract the aqueous layer with ethyl acetate.
- Drying and Purification: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. After filtering, concentrate the solvent to obtain the crude product.
- Final Purification: Purify the crude product by column chromatography on silica gel using a mixture of ethyl acetate and petroleum ether as the eluent to yield pure **4-(Pentyloxy)-4'-biphenylcarboxylic acid**.

## Synthesis Workflow Diagram

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Caption: Workflow for the analytical characterization of the synthesized compound.

# Applications in Research and Development

## Liquid Crystals

Alkoxy-substituted biphenyls are well-known for their liquid crystalline properties. The rigid biphenyl core combined with the flexible alkoxy chain promotes the formation of mesophases (the state between liquid and solid). The length of the alkoxy chain, in this case, the pentyloxy group, is a critical determinant of the temperature range over which the liquid crystalline phase exists. While often used as precursors to more complex liquid crystal molecules, such as those containing a cyano group, **4-(Pentyloxy)-4'-biphenylcarboxylic acid** itself can exhibit liquid crystalline behavior, typically of the nematic or smectic type. These properties make it a valuable component in the development of liquid crystal displays (LCDs) and other optical electronic devices.

### [9]#### 5.2. Drug Development

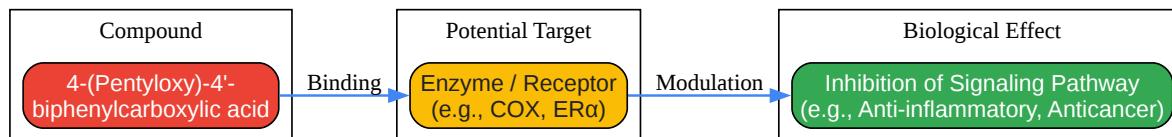
Biphenyl carboxylic acids are a privileged scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including anti-inflammatory, anticancer, and antifungal properties.

[1][2][10]\* Anti-inflammatory Agents: The biphenyl carboxylic acid moiety is found in several non-steroidal anti-inflammatory drugs (NSAIDs). The mechanism often involves the inhibition of cyclooxygenase (COX) enzymes.

- Anticancer Agents: Some biphenyl carboxylic acid derivatives have shown potent *in vitro* activity against various cancer cell lines. The specific mechanism of action can vary, but may involve the inhibition of key signaling pathways involved in cell proliferation.
- Antifungal Agents: Studies have shown that esters of biphenyl-4-carboxylic acid possess activity against pathogenic *Candida* species.

[10]The presence of the pentyloxy group in **4-(Pentyloxy)-4'-biphenylcarboxylic acid** can modulate these activities by influencing the molecule's lipophilicity, which affects its ability to cross cell membranes and interact with biological targets.

## Potential Signaling Pathway Interaction



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